

# Technical Guide: Certificate of Analysis for 3-Ethyl-2,5-dimethylpyrazine-d5

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## Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylpyrazine-d5

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This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **3-Ethyl-2,5-dimethylpyrazine-d5**. This deuterated analog of a common flavor and aroma compound is primarily used as an internal standard in quantitative analytical studies, such as pharmacokinetic and metabolic profiling. Understanding the purity, identity, and stability of this compound is critical for ensuring the accuracy and reliability of experimental results.

## Compound Information

Parameter	Specification
Compound Name	3-Ethyl-2,5-dimethylpyrazine-d5
CAS Number	Not available
Molecular Formula	C <sub>8</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub>
Molecular Weight	141.23 g/mol
Structure	
Appearance	Colorless to light yellow liquid
Storage	Store at 2-8°C, protected from light

## Analytical Data

The following tables summarize the quantitative data typically found on a CoA for **3-Ethyl-2,5-dimethylpyrazine-d5**.

**Table 2.1: Purity and Impurity Profile**

Test	Method	Specification	Result
Chemical Purity	GC-MS	≥ 98.0%	99.5%
Isotopic Purity (d5)	GC-MS	≥ 99 atom % D	99.6 atom % D
d0 Impurity	GC-MS	≤ 0.5%	0.1%
Water Content	Karl Fischer Titration	≤ 0.5%	0.12%
Residual Solvents	Headspace GC	Complies with USP <467>	Compliant

**Table 2.2: Identity Confirmation**

Test	Method	Specification	Result
<sup>1</sup> H NMR	300 MHz, CDCl <sub>3</sub>	Conforms to structure	Conforms
Mass Spectrum	GC-MS (EI)	Conforms to structure	Conforms

## Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identity

- Instrumentation: Agilent 7890B GC system coupled to a 5977A Mass Selective Detector.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium, constant flow at 1.0 mL/min.

- Inlet Temperature: 250°C.
- Injection Volume: 1 µL, split ratio 20:1.
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- MSD Transfer Line Temperature: 280°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-450.
- Data Analysis: Chemical purity is determined by the area percentage of the main peak. Isotopic purity is calculated from the relative abundances of the deuterated and non-deuterated molecular ions.

## Karl Fischer Titration for Water Content

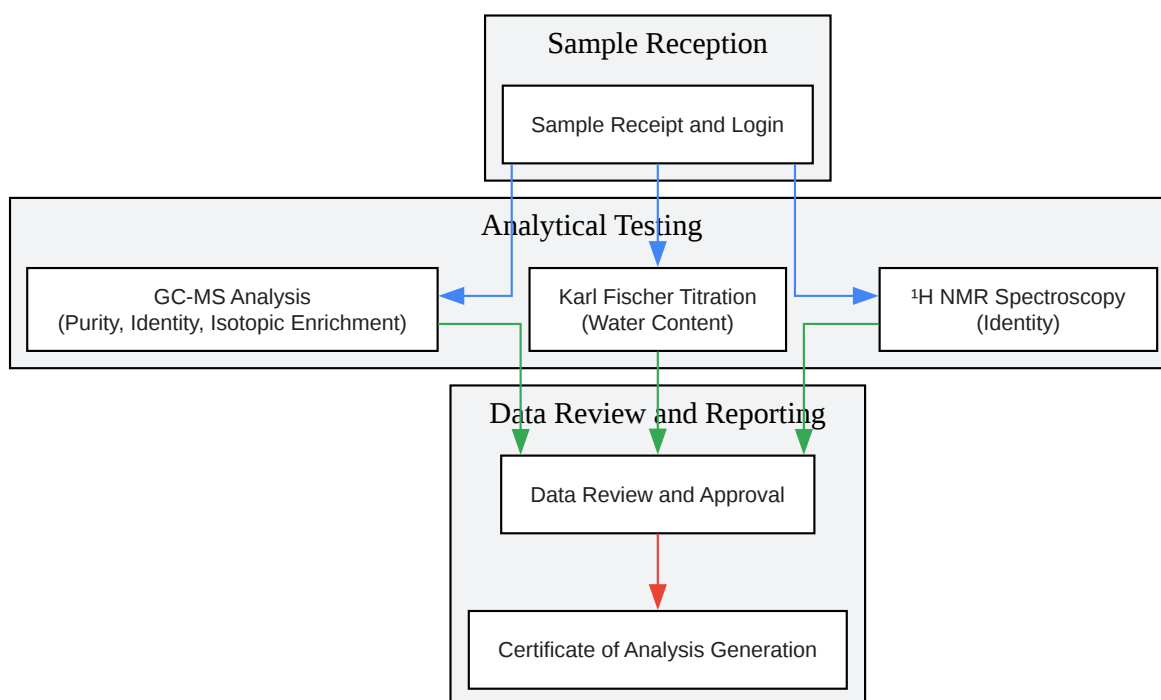
- Instrumentation: Mettler Toledo C20 Coulometric Karl Fischer Titrator.
- Reagent: Hydranal™-Coulomat AG.
- Sample Preparation: A known weight of the sample is accurately dissolved in a suitable anhydrous solvent.
- Procedure: The prepared sample is injected into the titration cell. The instrument automatically titrates the water present and calculates the water content as a percentage of the sample weight.

## Proton Nuclear Magnetic Resonance (<sup>1</sup>H NMR) Spectroscopy

- Instrumentation: Bruker Avance III 300 MHz NMR Spectrometer.
- Solvent: Chloroform-d ( $\text{CDCl}_3$ ).
- Procedure: A small amount of the sample is dissolved in the deuterated solvent. The  $^1\text{H}$  NMR spectrum is acquired and processed. The chemical shifts, multiplicities, and integrations of the observed signals are compared with the expected pattern for **3-Ethyl-2,5-dimethylpyrazine-d5** to confirm its identity.

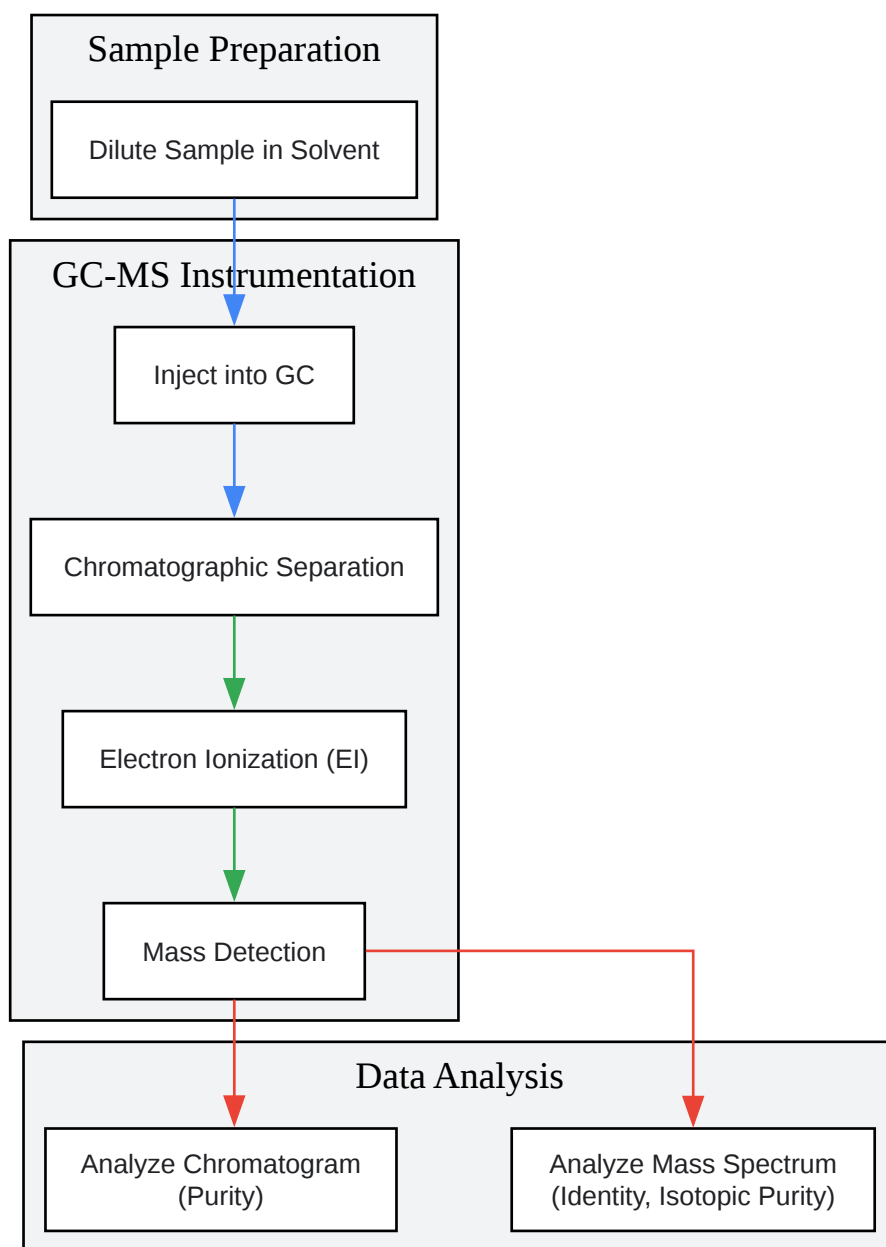
## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis of **3-Ethyl-2,5-dimethylpyrazine-d5**.



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Caption: Workflow for generating a Certificate of Analysis.



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Caption: Experimental workflow for GC-MS analysis.

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